

Technical Guide: 4-(2-Bromobenzyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Bromobenzyl)morpholine

Cat. No.: B1272717

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a detailed overview of **4-(2-Bromobenzyl)morpholine**, a substituted morpholine derivative. Due to the limited availability of specific experimental data for the ortho-bromo isomer in publicly accessible databases, this document presents a putative synthesis protocol and expected physicochemical properties based on established chemical principles and data from the closely related para-bromo isomer. Morpholine and its derivatives are significant scaffolds in medicinal chemistry, and this guide serves as a resource for researchers interested in the synthesis and potential applications of this specific compound.

While a specific CAS Number for **4-(2-Bromobenzyl)morpholine** could not be definitively identified in a comprehensive search of chemical databases, this does not preclude its existence or synthesis. The information presented herein is intended to enable its preparation and characterization.

Physicochemical Properties

Quantitative data for **4-(2-Bromobenzyl)morpholine** is not readily available. The following table summarizes the known properties of the analogous compound, 4-(4-Bromobenzyl)morpholine (CAS: 132833-51-3), which can serve as an estimate for the target compound. It is important to note that positional isomerism can influence physical properties such as melting point and spectroscopic data.

Property	Value (for 4-(4-Bromobenzyl)morpholine)	Reference
Molecular Formula	C ₁₁ H ₁₄ BrNO	
Molecular Weight	256.14 g/mol	
Appearance	Solid (expected)	

Synthesis

The synthesis of **4-(2-Bromobenzyl)morpholine** can be achieved through standard nucleophilic substitution or reductive amination. A common and effective method is the direct alkylation of morpholine with 2-bromobenzyl halide.

Experimental Protocol: Nucleophilic Alkylation

This protocol is adapted from established methods for the N-alkylation of secondary amines.

Materials:

- Morpholine
- 2-Bromobenzyl bromide (or 2-Bromobenzyl chloride)
- Anhydrous potassium carbonate (K₂CO₃) or triethylamine (TEA)
- Acetonitrile (CH₃CN) or Dimethylformamide (DMF)
- Dichloromethane (CH₂Cl₂)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Rotary evaporator

- Standard laboratory glassware for organic synthesis

Procedure:

- To a solution of morpholine (1.1 equivalents) in acetonitrile (10 volumes), add anhydrous potassium carbonate (2.0 equivalents).
- Stir the suspension at room temperature for 15 minutes.
- Add a solution of 2-bromobenzyl bromide (1.0 equivalent) in acetonitrile dropwise to the stirred suspension.
- Heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- After completion, cool the reaction mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Dissolve the crude residue in dichloromethane and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **4-(2-Bromobenzyl)morpholine**.
- Purify the product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to obtain the pure compound.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the proposed synthesis of **4-(2-Bromobenzyl)morpholine**.

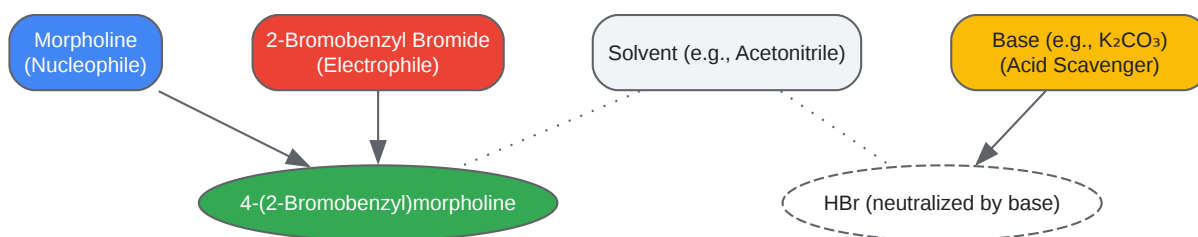


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Caption: Synthetic workflow for **4-(2-Bromobenzyl)morpholine**.

Logical Relationship of Synthesis

The synthesis is based on the nucleophilic character of the secondary amine in morpholine and the electrophilic nature of the benzylic carbon in 2-bromobenzyl bromide.



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Caption: Key components in the synthesis of **4-(2-Bromobenzyl)morpholine**.

Conclusion

While **4-(2-Bromobenzyl)morpholine** is not a widely cataloged compound, its synthesis is feasible through standard organic chemistry techniques. This guide provides a foundational protocol and expected properties to aid researchers in its preparation and further investigation. The biological activities and potential applications of this specific isomer remain an open area for exploration, particularly within drug discovery and development, given the prevalence of the morpholine motif in bioactive molecules. Researchers are advised to perform full analytical characterization (NMR, MS, etc.) to confirm the identity and purity of the synthesized compound.

- To cite this document: BenchChem. [Technical Guide: 4-(2-Bromobenzyl)morpholine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1272717#4-2-bromobenzyl-morpholine-cas-number\]](https://www.benchchem.com/product/b1272717#4-2-bromobenzyl-morpholine-cas-number)

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